

physical and chemical properties of Tetrahydrolachnophyllum lactone

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Compound of Interest

Compound Name: *Tetrahydrolachnophyllum lactone*

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An In-depth Technical Guide to Lachnophyllum Lactone

Disclaimer: Information regarding the specific compound **Tetrahydrolachnophyllum lactone** is not available in the reviewed scientific literature. This guide provides a comprehensive overview of the closely related and parent compound, Lachnophyllum lactone. The properties and activities of **Tetrahydrolachnophyllum lactone** may differ.

This technical guide provides a detailed examination of the physical, chemical, and biological properties of Lachnophyllum lactone. It is intended for researchers, scientists, and drug development professionals interested in the potential applications of this natural product. The guide covers its known biological activities, synthesis, and experimental protocols, with quantitative data presented in structured tables and methodologies illustrated through diagrams.

Physical and Chemical Properties

Lachnophyllum lactone is a naturally occurring acetylenic furanone.^[1] Its core physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₈ O ₂	PubChem
Molecular Weight	160.17 g/mol	PubChem
IUPAC Name	(5Z)-5-[(E)-hex-4-en-2-ynylidene]furan-2-one	PubChem
CAS Number	23251-68-5	PubChem
Appearance	Not explicitly stated, but lactones are often colorless or white solids.	General Knowledge
Solubility	Not explicitly stated for Lachnophyllum lactone. Lactones generally exhibit solubility in polar solvents.	General Knowledge

Biological Activities

Lachnophyllum lactone has been identified as a bioactive compound with a range of biological activities. These activities are attributed in part to the presence of an α,β -unsaturated carbonyl group in its structure.^[1]

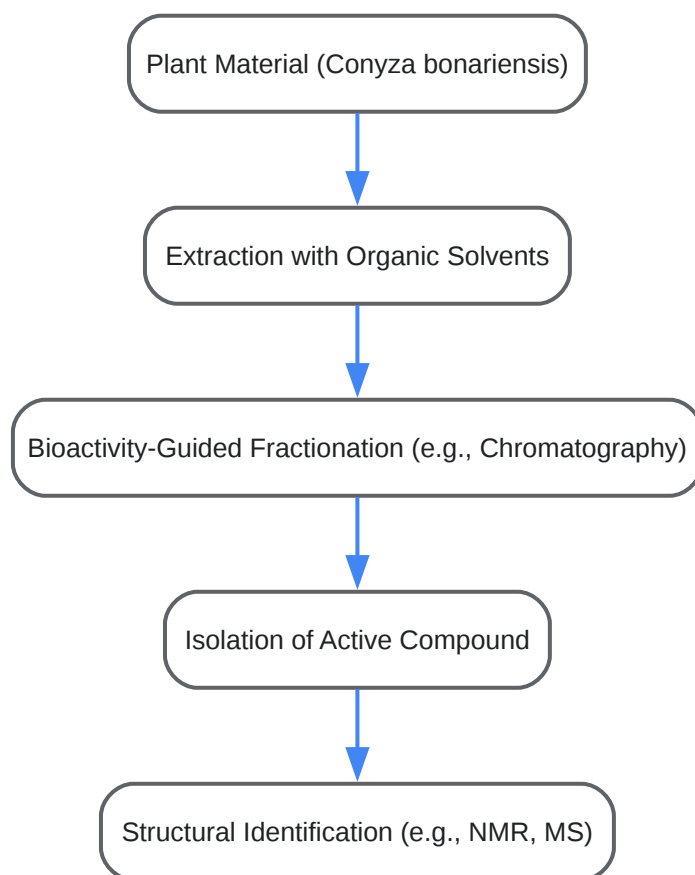
Activity	Description	Reference
Nematicidal	Exhibits potent activity against nematodes.[2]	[2]
Antileishmanial	Shows strong potency against <i>Leishmania infantum</i> axenic amastigotes.[2]	[2]
Antimycobacterial	Demonstrates significant activity against <i>Mycobacterium tuberculosis</i> H37Rv, particularly when modified with a longer alkyl chain.[2]	[2]
Allelopathic	Acts as a potent phytotoxic agent against the parasitic plant <i>Cuscuta campestris</i> , with an IC_{50} of 24.8 $\mu\text{g/mL}$. [1] It also shows growth inhibitory activity against <i>Lemna paucicostata</i> . [3]	[1][3]
Fungitoxic	Displays fungitoxic activity against various fungi, including those causing postharvest diseases in strawberries and citrus. [1]	[1]

The biological activities of terpenoid lactones, a broader class to which *Lachnophyllum* lactone belongs, are extensive and include cytotoxic, anti-inflammatory, antimicrobial, anticancer, and antimalarial properties.[4]

Experimental Protocols

3.1. Isolation of (4Z)-*Lachnophyllum* Lactone

A bioactivity-guided fractionation of extracts from *Conyza bonariensis* has been used to isolate (4Z)-*lachnophyllum* lactone.[1] The general workflow for such a procedure is outlined below.

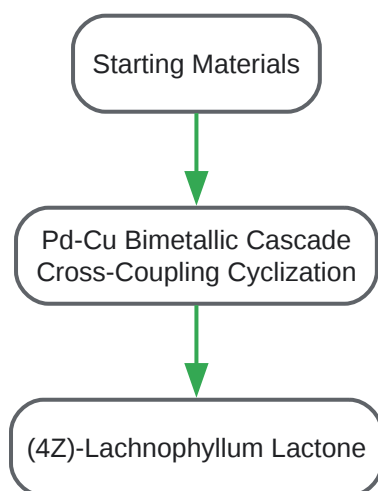


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Caption: General workflow for the isolation of natural products.

3.2. Synthesis of (4Z)-Lachnophyllum Lactone

A synthetic route has been developed to produce larger quantities of (4Z)-Lachnophyllum lactone and its analogs.[2] A key step in a reported synthesis involves a Pd-Cu bimetallic cascade cross-coupling cyclization.[5]

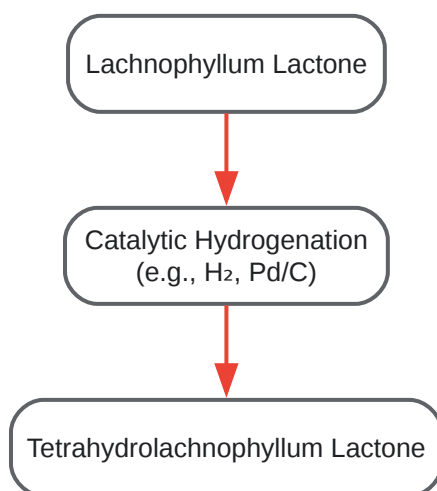


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Caption: Key step in the synthesis of (4Z)-Lachnophyllum lactone.

3.3. Potential Synthesis of **Tetrahydrolachnophyllum Lactone**

While no specific synthesis for **Tetrahydrolachnophyllum lactone** has been reported, it could potentially be synthesized via the hydrogenation of Lachnophyllum lactone. The hydrogenation of lactones is a known chemical transformation.

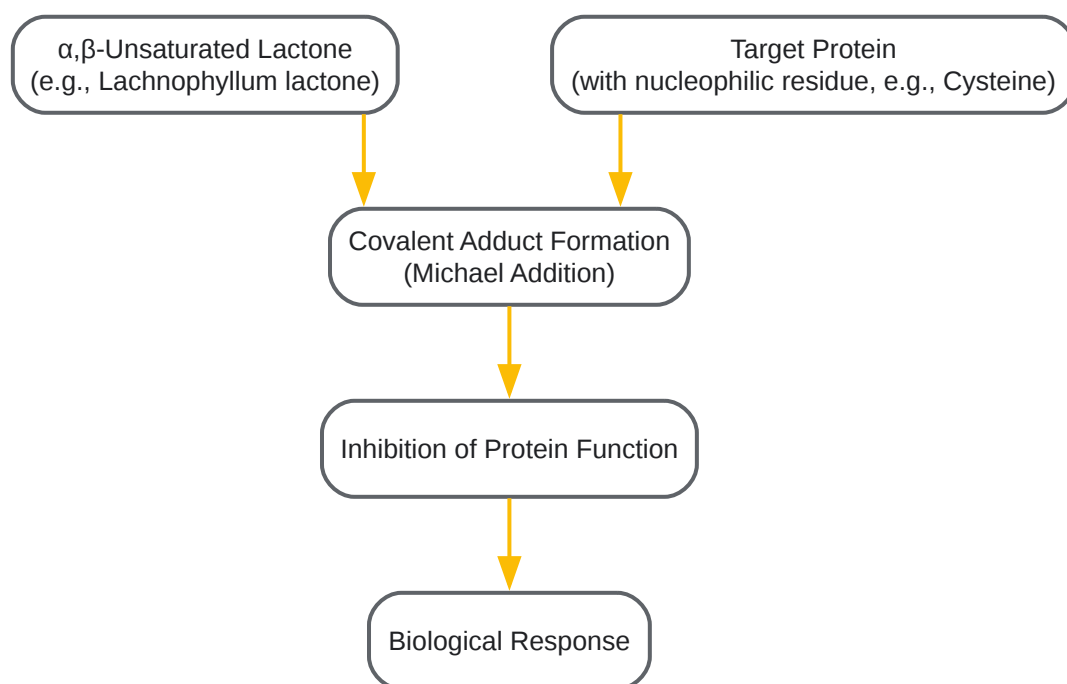


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Caption: A potential pathway for the synthesis of **Tetrahydrolachnophyllum lactone**.

Signaling Pathways and Mechanisms of Action

The precise signaling pathways modulated by Lachnophyllum lactone are not fully elucidated. However, the biological activity of many α,β -unsaturated lactones is related to their ability to act as Michael acceptors.^[1] This allows them to form covalent bonds with nucleophilic residues, such as cysteine, in proteins, thereby potentially inhibiting enzyme function or disrupting protein-protein interactions.



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Caption: Postulated mechanism of action for α,β -unsaturated lactones.

Conclusion

Lachnophyllum lactone is a promising natural product with a diverse range of biological activities, making it a person of interest for further research in drug discovery and agrochemical development. While information on its tetrahydro derivative is currently unavailable, the established synthetic routes for Lachnophyllum lactone provide a foundation for the potential synthesis and exploration of its derivatives. Future studies are warranted to fully elucidate its mechanisms of action and to explore its therapeutic and practical potential.

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